

# Roginolisib hemifumarate storage and handling best practices

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## Compound of Interest

Compound Name: Roginolisib hemifumarate

Cat. No.: B11927587

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## Roginolisib Hemifumarate: Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information for the proper storage and handling of **Roginolisib hemifumarate**. Adherence to these guidelines is critical for maintaining the compound's integrity and ensuring reliable experimental outcomes.

## Frequently Asked Questions (FAQs)

Q1: What is the recommended storage condition for solid **Roginolisib hemifumarate**?

A1: Solid **Roginolisib hemifumarate** should be stored at 4°C in a tightly sealed container, protected from moisture.<sup>[1]</sup>

Q2: How should I prepare and store stock solutions of **Roginolisib hemifumarate**?

A2: It is recommended to prepare stock solutions in high-quality, anhydrous DMSO. For short-term storage, the stock solution can be kept at -20°C for up to one month. For long-term storage, it is best to aliquot the stock solution into single-use vials and store them at -80°C for up to six months.<sup>[1][2]</sup> Always ensure the containers are sealed tightly to prevent moisture absorption. To avoid degradation from repeated freeze-thaw cycles, it is crucial to aliquot the solution after preparation.<sup>[2]</sup>

Q3: I'm having trouble dissolving **Roginolisib hemifumarate** in DMSO. What could be the issue?

A3: **Roginolisib hemifumarate** is soluble in DMSO at 100 mg/mL.<sup>[1]</sup><sup>[3]</sup> If you are experiencing solubility issues, it may be due to the quality of the DMSO. DMSO is hygroscopic and can absorb moisture from the air, which can significantly impact the solubility of the compound.<sup>[1]</sup> It is highly recommended to use a fresh, unopened bottle of anhydrous or high-purity DMSO for preparing your stock solution.<sup>[1]</sup> Gentle warming or sonication can also aid in dissolution.<sup>[2]</sup>

Q4: Can I prepare a working solution in an aqueous buffer for my in vitro experiments?

A4: While the stock solution is prepared in DMSO, you will likely need to dilute it into an aqueous buffer for your experiments. It is important to note that direct dilution of a high-concentration DMSO stock into an aqueous buffer can cause the compound to precipitate. To avoid this, it is recommended to perform serial dilutions. For in vivo experiments, specific formulations using co-solvents like PEG300, Tween-80, and SBE- $\beta$ -CD have been described and should be prepared fresh on the day of use.<sup>[2]</sup>

Q5: Is **Roginolisib hemifumarate** sensitive to light?

A5: While specific data on light sensitivity is not readily available in the provided search results, it is a general best practice for all research compounds to be protected from light, especially during long-term storage. Storing the compound in an amber vial or a light-blocking container is a recommended precautionary measure.

## Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
Precipitation in stock solution upon storage	1. The storage temperature is not low enough. 2. The container is not properly sealed, allowing for solvent evaporation or moisture absorption. 3. The concentration of the stock solution is too high for the storage conditions.	1. Ensure storage at -80°C for long-term stability. 2. Use tightly sealed vials with a secure cap. 3. If precipitation persists, consider preparing a slightly more dilute stock solution.
Compound precipitates out of solution during experimental setup	1. The final concentration of DMSO in the aqueous buffer is too high, causing the compound to be less soluble. 2. The aqueous buffer's pH or composition is not compatible with the compound.	1. Keep the final DMSO concentration in your assay as low as possible, typically below 0.5%. 2. Perform a solubility test in your final experimental buffer before proceeding with the full experiment. 3. Consider using a formulation with solubilizing agents if compatible with your experimental system.
Inconsistent experimental results	1. Degradation of the compound due to improper storage or handling. 2. Inaccurate concentration of the stock solution. 3. Repeated freeze-thaw cycles of the stock solution.	1. Always follow the recommended storage and handling procedures. 2. Verify the concentration of your stock solution, if possible. 3. Prepare single-use aliquots of the stock solution to avoid freeze-thaw cycles. <a href="#">[2]</a>

## Quantitative Data Summary

Parameter	Condition	Recommendation/Data
Molecular Weight	-	584.62 g/mol [3]
Molecular Formula	-	C <sub>26</sub> H <sub>27</sub> FN <sub>4</sub> O <sub>5</sub> S.1/2C <sub>4</sub> H <sub>4</sub> O <sub>4</sub> [3]
Storage (Solid)	Temperature	4°C[1]
Conditions	Sealed container, away from moisture[1]	
Storage (Stock Solution)	Short-term	-20°C for up to 1 month[1][2]
Long-term	-80°C for up to 6 months[1][2]	
Conditions	Sealed container, away from moisture, aliquoted[1][2]	
Solubility	Solvent	DMSO
Concentration	100 mg/mL[1][3]	
Note	Use of fresh, anhydrous DMSO is recommended[1]	

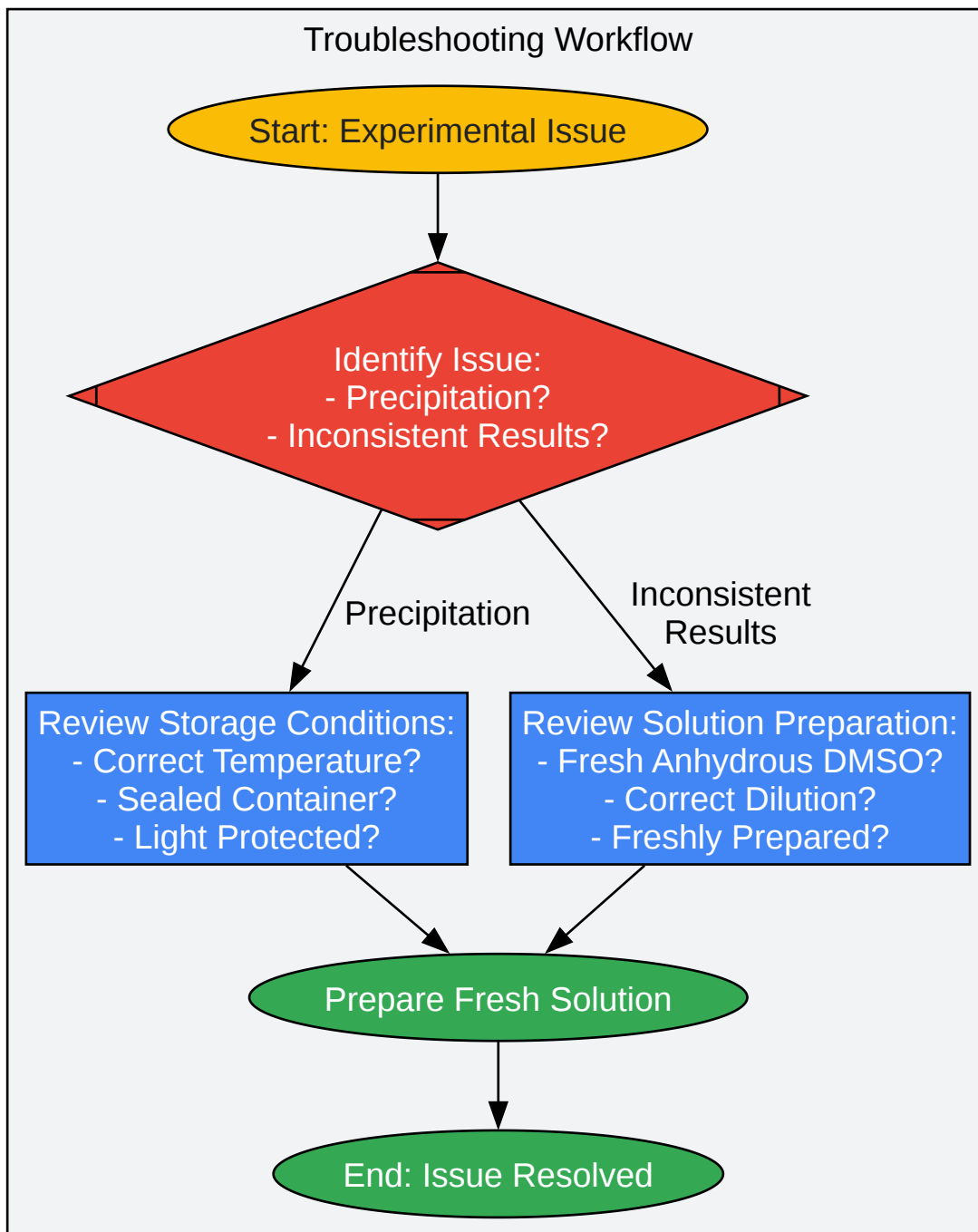
## Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO:

- Calculate the required mass: Based on the molecular weight of **Roginolisib hemifumarate** (584.62 g/mol ), calculate the mass needed for your desired volume of 10 mM stock solution. For example, for 1 mL of a 10 mM solution, you would need 5.846 mg.
- Weigh the compound: Carefully weigh the calculated amount of solid **Roginolisib hemifumarate** in a suitable container.
- Add DMSO: Add the appropriate volume of fresh, anhydrous DMSO to the solid compound.
- Dissolve: Gently vortex or sonicate the mixture until the compound is completely dissolved. A clear solution should be obtained.

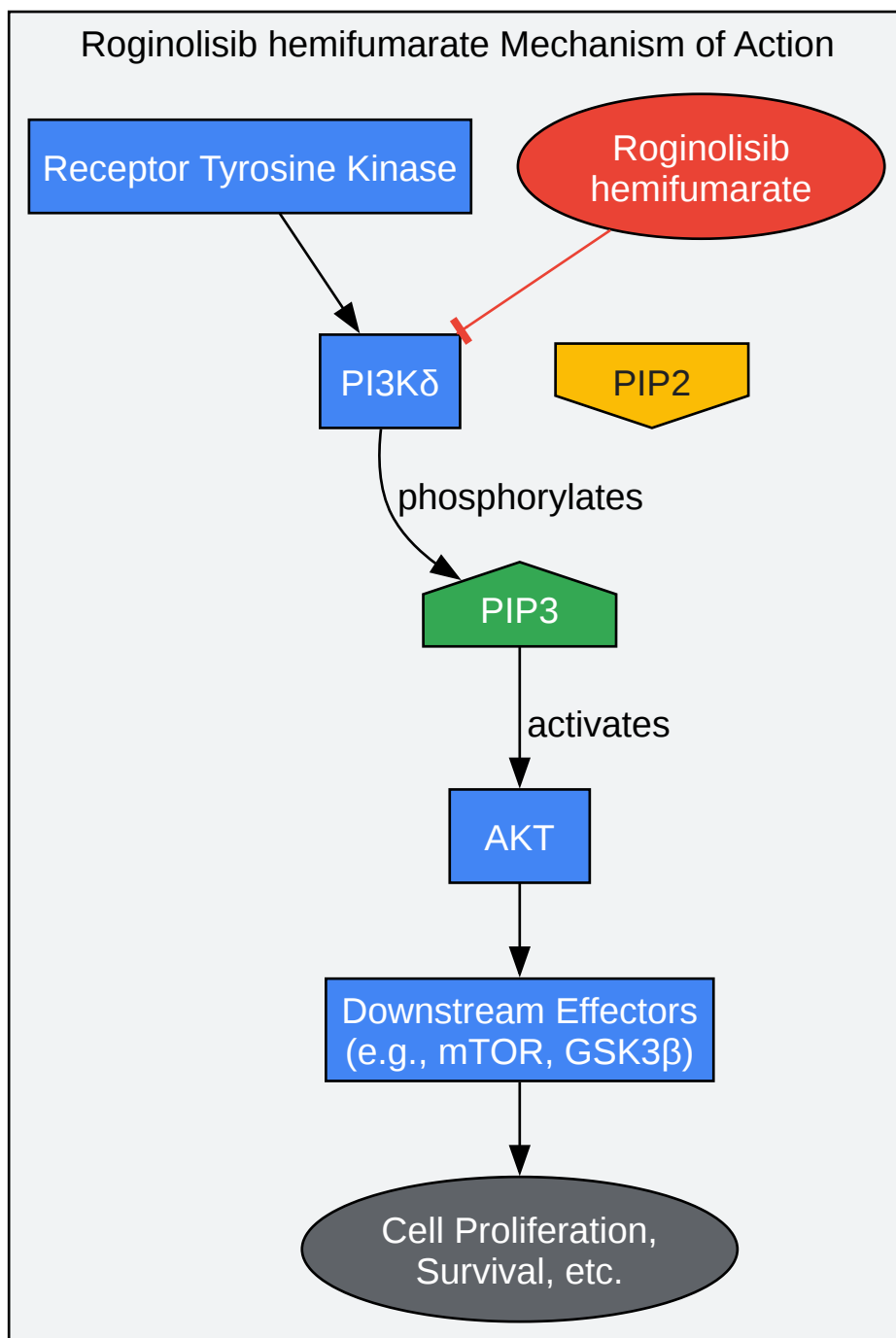
- Aliquot and store: Aliquot the stock solution into single-use, tightly sealed vials and store at -20°C for short-term use or -80°C for long-term storage.

## Visualizations



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Caption: Troubleshooting workflow for common issues with **Roginolisib hemifumarate**.



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Caption: Simplified PI3K/AKT signaling pathway showing inhibition by Roginolisib.

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## References

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